

# Essential Safety and Operational Guide for 2-Chloro-5-nitrobenzophenone

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## Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzophenone

Cat. No.: B105091

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This guide provides immediate and essential procedures for the safe handling, use, and disposal of **2-Chloro-5-nitrobenzophenone** (CAS No. 34052-37-4), ensuring a secure laboratory environment for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**2-Chloro-5-nitrobenzophenone** is a yellow, crystalline solid that requires careful handling due to its potential health hazards.<sup>[1]</sup> It is classified as an irritant, with the primary risk being serious eye irritation.<sup>[2]</sup> Inhalation of dust or direct contact with skin and eyes should be avoided.<sup>[3]</sup>

## Quantitative Safety Data

Parameter	Value	Reference
Molecular Formula	C13H8ClNO3	[1][3]
Molecular Weight	261.66 g/mol	[2][3]
Melting Point	83 - 86 °C	[1]
GHS Hazard Statement	H319: Causes serious eye irritation	[2]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

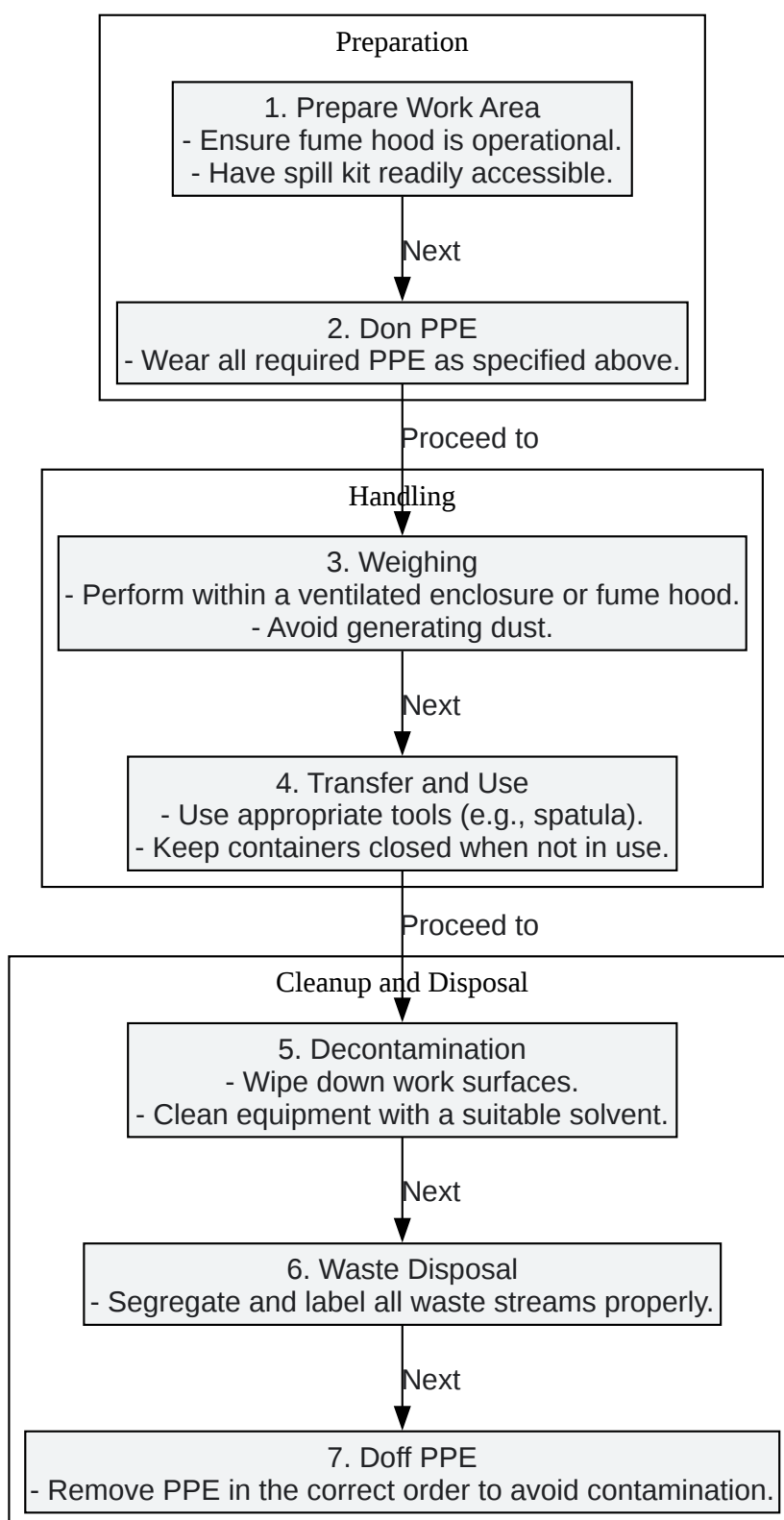
A systematic approach is crucial to minimize exposure when working with **2-Chloro-5-nitrobenzophenone**. The following workflow outlines the necessary steps from preparation to cleanup.

## Recommended Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[4] Must comply with EN166 or OSHA 29 CFR 1910.133 standards.[1]	To protect against dust particles and splashes that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene rubber.[4][5]	To prevent skin contact, which can cause irritation.[3]
Body Protection	A lab coat or chemical-resistant apron/coverall.[5][6]	To protect the skin from accidental spills.
Respiratory Protection	An N95 (US) or equivalent respirator is recommended if dust formation is likely.[7] Use in a well-ventilated area is mandatory.[8]	To prevent inhalation of irritating dust particles.[3]

## Experimental Workflow Diagram



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Caption: Workflow for safely handling **2-Chloro-5-nitrobenzophenone**.

## Detailed Methodologies and Protocols

### Experimental Protocol for Handling **2-Chloro-5-nitrobenzophenone**

- Preparation:
  - Designate a specific work area, preferably within a chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.[\[9\]](#)
  - Assemble all necessary equipment and reagents before starting.
  - Prepare a spill kit containing absorbent material (e.g., sand or vermiculite).[\[8\]](#)
- Personal Protective Equipment (PPE):
  - Put on all required PPE as detailed in the table above, ensuring a proper fit.
- Weighing and Transfer:
  - Conduct all weighing and transfer operations within the fume hood to minimize dust exposure.
  - Use a spatula or other appropriate tool to handle the solid material.
  - If transferring to a reaction vessel, do so carefully to prevent spills.
- Reaction and Use:
  - Keep the container of **2-Chloro-5-nitrobenzophenone** tightly closed when not in use.[\[8\]](#)
  - Should the compound be heated, be aware that it can emit toxic fumes upon decomposition.[\[3\]](#)
- Decontamination:
  - After use, decontaminate all glassware and equipment by rinsing with a suitable solvent (e.g., acetone) in the fume hood.

- Collect the solvent rinse as hazardous liquid waste.
- Wipe down the work surface with a cloth dampened with the same solvent, and dispose of the cloth as solid hazardous waste.
- Personal Hygiene:
  - After handling is complete and PPE has been removed, wash hands thoroughly with soap and water.<sup>[8]</sup>

## Disposal Plan

Proper disposal of **2-Chloro-5-nitrobenzophenone** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. All waste must be disposed of through a licensed hazardous waste disposal company.<sup>[7]</sup>

### Waste Segregation and Collection

- Solid Waste:
  - Collect unreacted **2-Chloro-5-nitrobenzophenone** and any grossly contaminated disposable materials (e.g., weighing paper, gloves, absorbent pads) in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste:
  - Solutions containing **2-Chloro-5-nitrobenzophenone** and solvent rinses should be collected in a separate, labeled hazardous waste container for halogenated organic compounds.
- Sharps:
  - Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container.

### Disposal Procedure

- Ensure all waste containers are clearly and accurately labeled with the chemical name and associated hazards.
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[7]
- Do not dispose of **2-Chloro-5-nitrobenzophenone** down the drain or in regular trash.
- Arrange for a licensed hazardous waste disposal company to collect the waste, providing them with the Safety Data Sheet (SDS).[7]

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